

Technical Guide: 5-ROX vs. 5-TAMRA for Oligonucleotide Labeling

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Compound of Interest

Compound Name: 5-carboxy-X-rhodamine

CAS No.: 198978-94-8

Cat. No.: B613773

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Executive Summary

In the landscape of rhodamine-based fluorophores, 5-TAMRA (Tetramethylrhodamine) and 5-ROX (Carboxy-X-rhodamine) serve distinct but overlapping roles.

- Select 5-TAMRA if you are designing standard FRET probes (as an acceptor for FAM) or require a cost-effective orange emitter (555 nm excitation) for microscopy, provided you can accommodate its pH sensitivity and broad emission spectrum.
- Select 5-ROX if you require a red-shifted emitter (575 nm excitation), superior photostability, or a FRET acceptor for longer-wavelength donors (e.g., HEX/JOE).

Critical Warning for qPCR: ROX is the standard passive reference dye in many qPCR platforms (e.g., Applied Biosystems). Using a 5-ROX labeled probe on these instruments without disabling the passive reference channel will result in signal normalization failure and invalid data.

Part 1: Photophysical Properties Comparison[1]

The choice between 5-ROX and 5-TAMRA is often dictated by the available laser lines and filter sets. ROX is significantly red-shifted compared to TAMRA.

Table 1: Comparative Technical Specifications

Feature	5-TAMRA (Tetramethylrhodamine)	5-ROX (Carboxy-X-rhodamine)
Excitation Max	~555 nm	~575 nm
Emission Max	~580 nm (Orange)	~602 nm (Red)
Extinction Coefficient	~90,000 L·mol ⁻¹ ·cm ⁻¹	~82,000 L·mol ⁻¹ ·cm ⁻¹
Quantum Yield (Φ)	~0.68 (Solvent dependent)	~0.7 – 0.9 (High brightness)
Stokes Shift	~25 nm	~27 nm
Photostability	Moderate	High (Superior to TAMRA)
pH Sensitivity	Sensitive (Acidic forms non-fluorescent)	Less sensitive than Fluorescein, but still affected
Primary Application	FRET Acceptor for FAM; Microscopy	qPCR (with caution), Sequencing, Microscopy

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Senior Scientist Insight: Note the "5-" prefix. Standard commercial "ROX" or "TAMRA" are often mixed isomers (5- and 6-). For oligonucleotide labeling, always specify single isomers (5-ROX or 5-TAMRA). Mixed isomers elute as double peaks in HPLC/UPLC, making purification difficult and potentially altering FRET distances in sensitive assays.

Part 2: Structural & Chemical Considerations

The Isomer Imperative

Rhodamine dyes are synthesized as a mixture of 5- and 6-isomers.

- Mixed Isomers: Cheaper. Acceptable for immunolabeling proteins where spatial precision is less critical.
- Single Isomers (5- only): Mandatory for oligonucleotides. The position of the linkage affects the dye's orientation relative to the DNA helix. Using a mixture creates a heterogeneous probe population with varying FRET efficiencies and retention times.

Deprotection Sensitivity (The "Achilles Heel")

Both TAMRA and ROX are sensitive to the harsh basic conditions (Ammonium Hydroxide at 55°C) used to deprotect DNA after synthesis.

- Degradation: Prolonged exposure to ammonia causes amide hydrolysis, destroying the fluorophore.
- Solution:
 - UltraMild Chemistry: Use phenoxyacetyl (Pac) protected phosphoramidites and deprotect with Potassium Carbonate in Methanol.
 - Post-Synthetic Labeling: Synthesize the oligo with an Amino-Modifier, purify, and then react with the NHS-Ester of the dye (Protocol below). This is the most robust method for these dyes.

Part 3: Application-Specific Performance

qPCR and The "Passive Reference" Trap

This is the most common failure point for researchers switching to ROX probes.

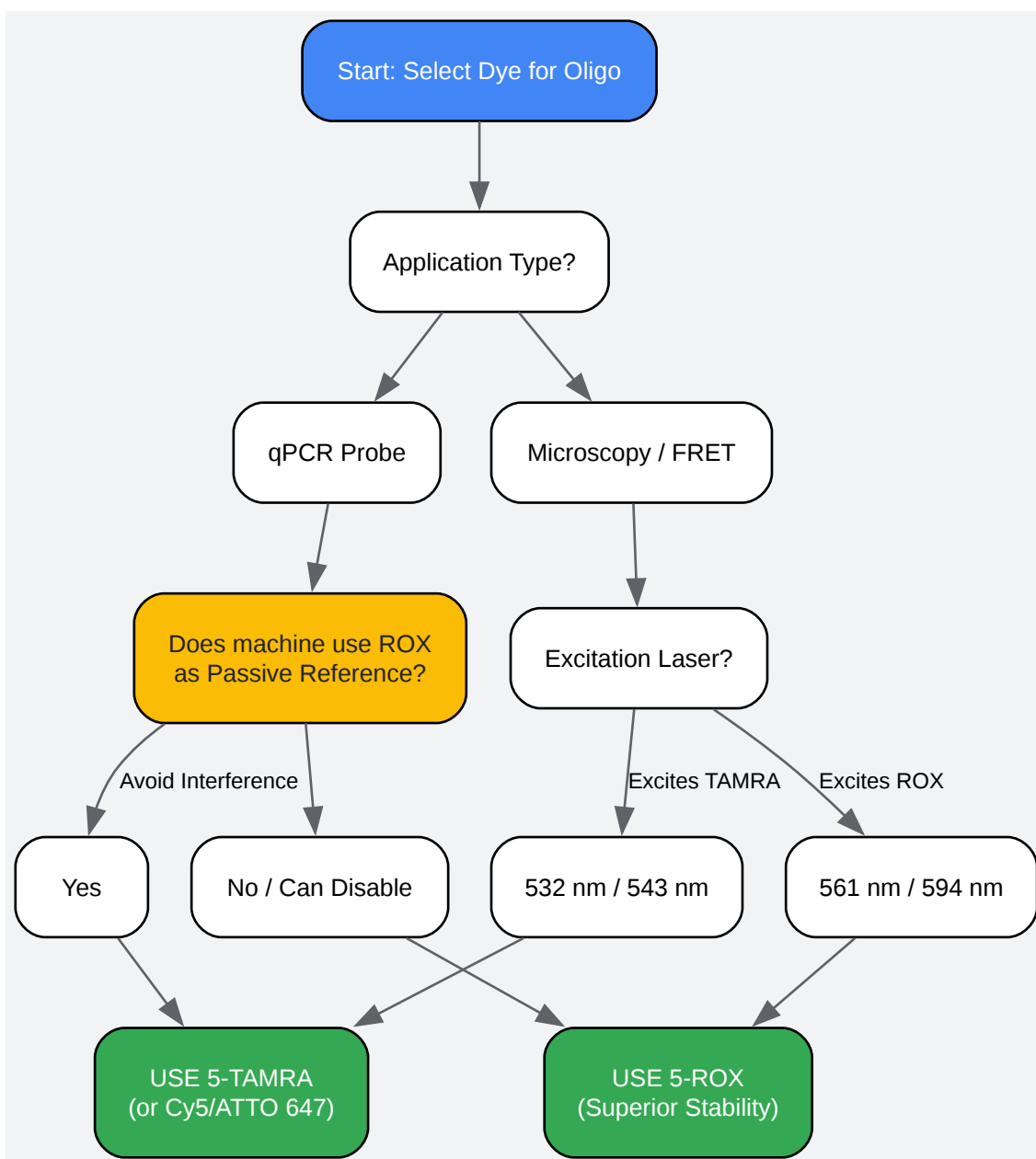
- The Conflict: Many qPCR machines (ABI 7500, QuantStudio, etc.) use free ROX dye in the master mix to normalize well-to-well optical differences (pipetting errors, evaporation).
- The Consequence: If your probe is labeled with 5-ROX, the machine cannot distinguish between the reference signal (constant) and your probe signal (increasing). The software will "normalize" your amplification curve down to a flat line.
- The Fix:

- Option A: Use 5-TAMRA or a non-rhodamine dye (e.g., Cy5, ATTO 647N) for the red channel.
- Option B: Disable "ROX Passive Reference" in the software and use a different reference dye (e.g., Mustang Purple) or no reference (if the cycler supports it).

FRET (Fluorescence Resonance Energy Transfer)[2][3][4]

- FAM-TAMRA: The classic FRET pair.[1] TAMRA absorbs FAM emission (520 nm) efficiently. However, TAMRA is a fluorescent quencher—it emits light at 580 nm when it quenches FAM. This requires a specific filter to read FAM without detecting TAMRA bleed-through.
- FAM-ROX: Less common due to reduced spectral overlap compared to TAMRA. ROX is better paired with HEX, JOE, or TET donors.

Diagram: Dye Selection Logic



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Caption: Decision tree for selecting between 5-ROX and 5-TAMRA based on instrumentation constraints.

Part 4: Validated Protocol – Post-Synthetic Labeling via NHS Ester[6]

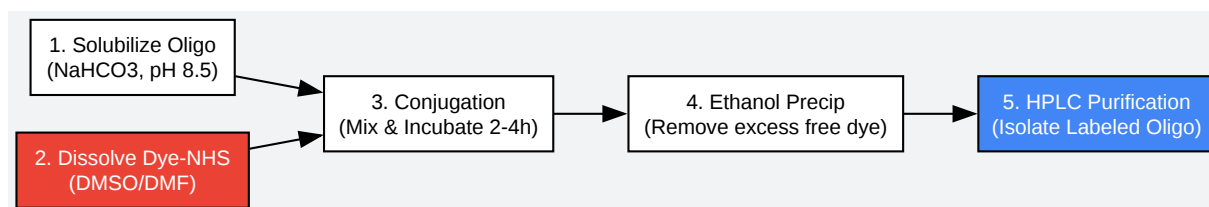
Since both dyes are base-sensitive, the Post-Synthetic NHS Ester method is the "Gold Standard" for reliability. This protocol assumes you have an oligonucleotide synthesized with a

5'-Amino Modifier C6.

Materials

- Oligonucleotide with 5'-Amino Modifier (HPLC purified to remove failure sequences).
- 5-ROX or 5-TAMRA NHS Ester (stored at -20°C, desiccated).
- Labeling Buffer: 0.1 M Sodium Bicarbonate (NaHCO_3), pH 8.3 - 8.5.
- Solvent: Anhydrous DMSO or DMF.

Workflow Diagram



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Caption: Step-by-step workflow for post-synthetic NHS-ester conjugation.

Step-by-Step Methodology

- Preparation: Resuspend the amino-modified oligonucleotide in 0.1 M NaHCO_3 (pH 8.5) to a concentration of 0.5 – 1.0 mM (approx 5-10 OD/100 μL). Crucial: Avoid buffers containing amines (Tris, Glycine) as they will compete for the dye.
- Dye Solubilization: Dissolve the 5-ROX or 5-TAMRA NHS ester in anhydrous DMSO at 10 mg/mL. Prepare immediately before use; NHS esters hydrolyze rapidly in moisture.
- Conjugation: Add a 10-15 fold molar excess of the dye solution to the oligonucleotide solution.
 - Example: For 100 μL oligo (100 nmols), add ~1.5 mg of dye.

- Add DMSO to bring the final volume to a 50% organic/aqueous mix (helps dye solubility).
- Incubation: Incubate at room temperature for 4 hours or overnight at 4°C in the dark.
- Desalting/Precipitation:
 - Add 0.1 volume of 3 M Sodium Acetate (pH 5.2) and 3 volumes of cold absolute ethanol.
 - Freeze at -20°C for 30 mins, centrifuge at 12,000 x g for 30 mins.
 - Discard the supernatant (which contains hydrolyzed free dye). The pellet will be pink/red.
- Purification (Mandatory): Resuspend the pellet and purify via RP-HPLC.
 - Why? Ethanol precipitation removes most free dye but not unlabeled oligos.
 - Detection: Monitor absorbance at 260 nm (DNA) and 555/575 nm (Dye). Collect the peak that has both absorbances.

References

- Glen Research. (n.d.). Technical Report: Rhodamine Dyes - TAMRA and ROX.[2][3]
Retrieved from [[Link](#)]

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Sources

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